

Application Notes: YKL-5-124 TFA Stock Solution Preparation and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ykl-5-124 tfa

Cat. No.: B8107706

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation and storage of stock solutions of **YKL-5-124 TFA**, a potent and selective covalent inhibitor of Cyclin-Dependent Kinase 7 (CDK7).^{[1][2][3][4][5]} Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **YKL-5-124 TFA** relevant to the preparation of stock solutions.

Property	Value	Citations
Molecular Weight	629.63 g/mol	[1][3][6]
Appearance	White to off-white solid	[6]
Solubility in DMSO	≥ 100 mg/mL (equivalent to 158.82 mM)	[1][3][6][7]
Solubility in Water	50 mg/mL (equivalent to 79.41 mM); requires sonication for dissolution.	[1][3][6]
Storage (Powder)	Store at 4°C sealed and protected from moisture. Can be stored at -20°C for up to 3 years.	[3][6][7]
Storage (Stock Solution)	Aliquot and store at -20°C for up to 1 month or at -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[1][6][7][8]

Experimental Protocol: Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution in Dimethyl Sulfoxide (DMSO), the most common solvent for this compound.

Materials:

- **YKL-5-124 TFA** (solid powder)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Pre-calculation: Before opening the vial, calculate the volume of DMSO required to achieve the desired concentration. To prepare a 10 mM stock solution from 1 mg of **YKL-5-124 TFA**, use the following formula:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)})$$
$$\text{Volume (}\mu\text{L)} = (1 \text{ mg} / 629.63 \text{ g/mol}) / 0.010 \text{ mol/L} \times 1,000,000 \text{ }\mu\text{L/L} \approx 158.8 \text{ }\mu\text{L}$$

Therefore, add 158.8 μL of DMSO to 1 mg of **YKL-5-124 TFA** to make a 10 mM stock solution.

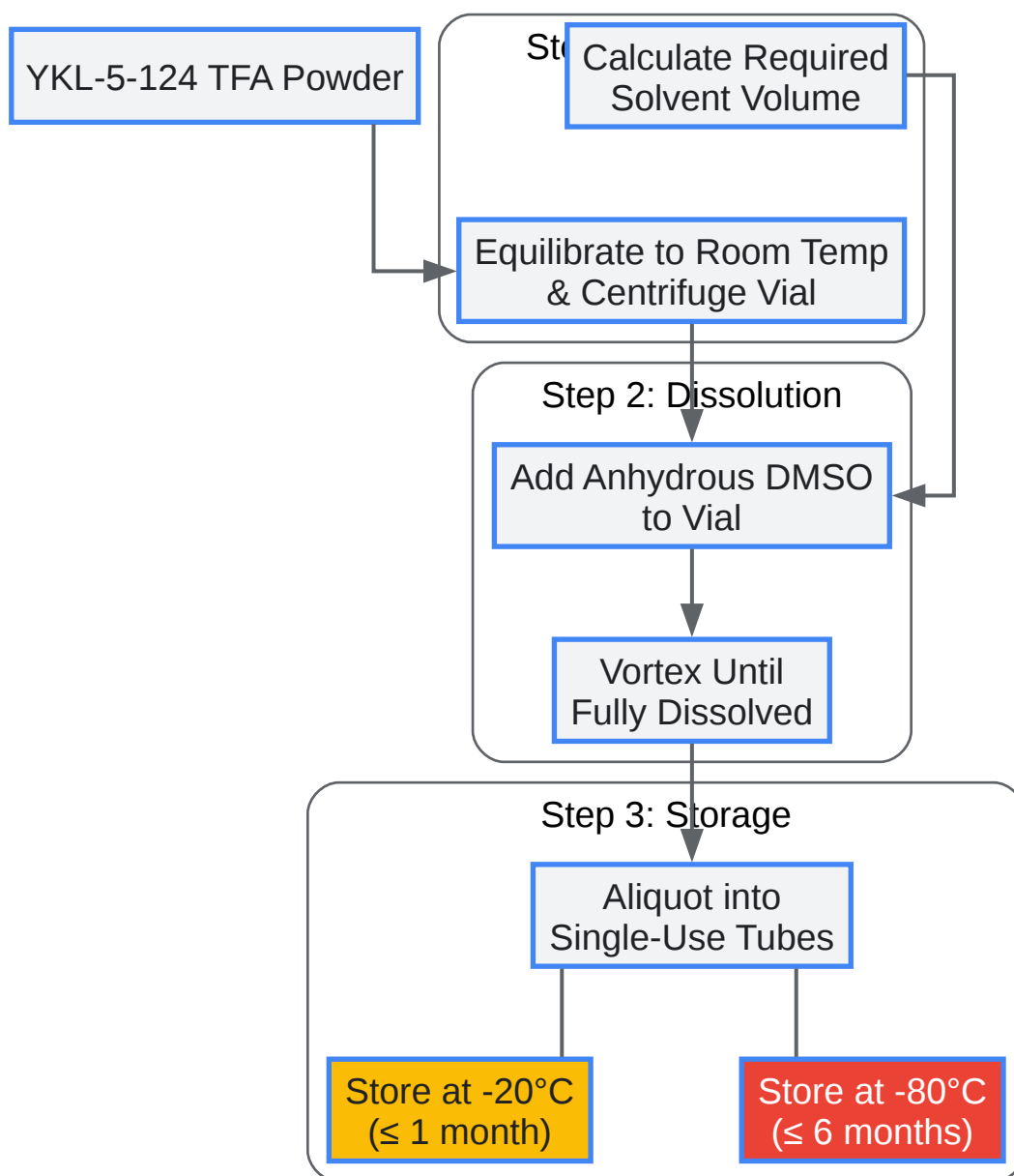
- Preparation:
 1. Before opening, bring the vial of **YKL-5-124 TFA** to room temperature to prevent condensation of moisture.
 2. Centrifuge the vial briefly to ensure all the powder is collected at the bottom.[8]
 3. Carefully add the calculated volume of fresh, high-purity DMSO to the vial.[1][6][7] Using DMSO that has absorbed moisture can significantly reduce the solubility of the compound. [1][6][7]
 4. Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication may be used if necessary, but is typically not required for DMSO.
- Aliquoting and Storage:
 1. Once the stock solution is fully dissolved, dispense it into single-use aliquots in sterile, tightly sealed tubes.[8]
 2. Label the aliquots clearly with the compound name, concentration, date, and solvent.
 3. For short-term storage (up to 1 month), store the aliquots at -20°C .[1][6][7]
 4. For long-term storage (up to 6 months), store the aliquots at -80°C .[1][6]

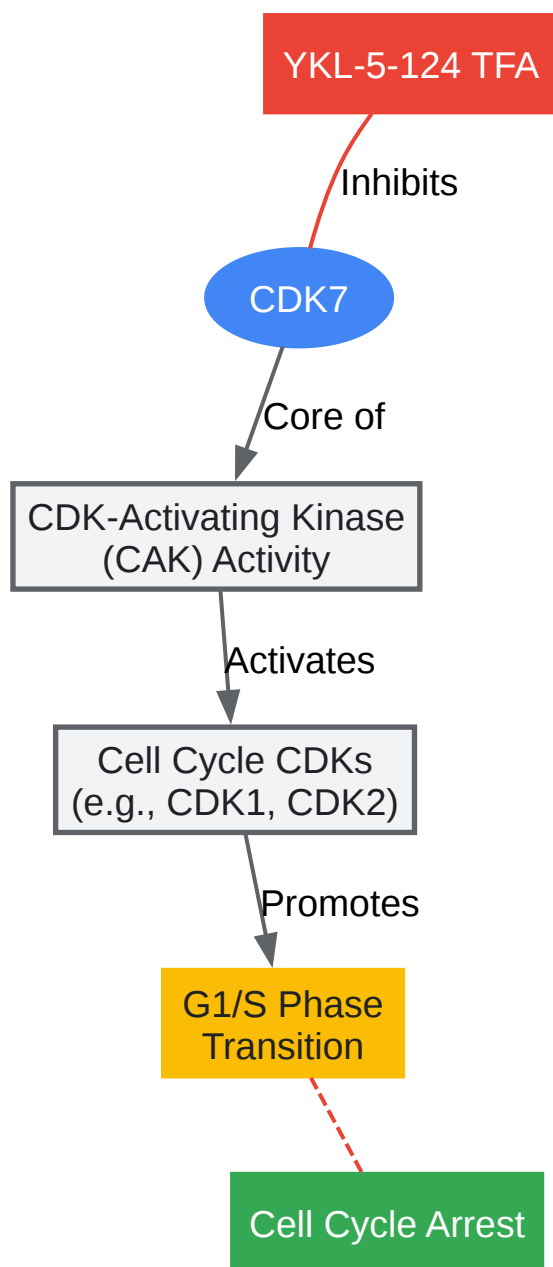
Note on Aqueous Solutions: If water is used as the solvent, ultrasonic assistance is recommended to achieve dissolution.^{[1][3][6]} For cell-based assays, any working solution prepared from a water stock should be sterile-filtered through a 0.22 µm filter before use.^{[1][6]} When diluting a DMSO stock into aqueous media for experiments, ensure the final DMSO concentration is non-toxic to the cells (typically <0.5%).^[8]

Workflow and Signaling Pathway Diagrams

Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the standard workflow for preparing the **YKL-5-124 TFA** stock solution.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. biorbyt.com [biorbyt.com]
- 3. YKL-5-124 (TFA) - Immunomart [immunomart.org]
- 4. YKL-5-124 | CAS#:1957203-01-8 | Chemsrce [chemsrc.com]
- 5. YKL-5-124 TFA - Immunomart [immunomart.com]
- 6. YKL-5-124 TFA | CDK7 抑制剂 | MCE [medchemexpress.cn]
- 7. selleckchem.com [selleckchem.com]
- 8. captivatebio.com [captivatebio.com]
- To cite this document: BenchChem. [Application Notes: YKL-5-124 TFA Stock Solution Preparation and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8107706#preparing-ykl-5-124-tfa-stock-solution-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com